

An In-depth Technical Guide to the Synthesis and Purity of Furtrethonium Iodide

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Compound of Interest

Compound Name: *Furtrethonium iodide*

Cat. No.: *B1218996*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, purification, and physicochemical properties of **furtrethonium iodide**. The document details a plausible synthetic route, purification methodologies, and expected analytical data. Furthermore, it elucidates the compound's mechanism of action as a muscarinic agonist through a detailed signaling pathway diagram.

Introduction

Furtrethonium iodide, also known as trimethylfurfurylammonium iodide, is a quaternary ammonium salt. Its chemical structure features a furan ring connected to a trimethylammonium moiety via a methylene bridge, with iodide as the counter-ion. As a cholinergic agent, it acts as an agonist at muscarinic acetylcholine receptors, eliciting parasympathomimetic effects. This guide serves as a technical resource for professionals engaged in the research and development of cholinergic compounds.

Physicochemical Properties

A summary of the key physicochemical properties of **furtrethonium iodide** is presented in the table below.

Property	Value	Reference
CAS Number	541-64-0	[1]
Molecular Formula	C ₈ H ₁₄ INO	[1]
Molecular Weight	267.11 g/mol	[1]
Melting Point	116-120 °C	[2]
Appearance	White to off-white crystalline solid (predicted)	
Solubility	Soluble in water and polar organic solvents (predicted)	

Synthesis of Furtrethonium Iodide

The most direct and common method for the synthesis of **furtrethonium iodide** is through the quaternization of a tertiary amine, specifically N,N-dimethylfurfurylamine, with methyl iodide. This reaction, a type of nucleophilic substitution (S_N2), involves the lone pair of electrons on the nitrogen atom of the tertiary amine attacking the electrophilic methyl group of methyl iodide, with the iodide ion acting as the leaving group and subsequently forming an ionic bond with the newly formed quaternary ammonium cation.

Proposed Synthesis Pathway

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References

- 1. 2-Furanmethanaminium, N,N,N-trimethyl-, iodide (1:1) | C₈H₁₄INO | CID 10937 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]

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